

Personal protective equipment for handling NOSH-aspirin

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Compound of Interest

Compound Name: NOSH-aspirin

Cat. No.: B3235942

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Essential Safety and Handling Guide for NOSH-Aspirin

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **NOSH-aspirin**. The following procedural steps and personal protective equipment (PPE) recommendations are designed to ensure the safe handling and disposal of this potent research compound.

NOSH-aspirin is a hybrid compound that combines the properties of aspirin with nitric oxide (NO) and hydrogen sulfide (H₂S) releasing moieties.^{[1][2][3]} While it has shown significant potency against various cancer cell lines, often thousands of times greater than aspirin, it is critical to handle it with appropriate safety measures to mitigate potential risks.^{[2][4][5][6]} The parent compound, aspirin, is a crystalline powder that can cause irritation to the eyes, skin, and respiratory system and may pose a dust explosion hazard if dispersed in air.^{[7][8]} Therefore, the handling procedures for **NOSH-aspirin** must account for these potential hazards.

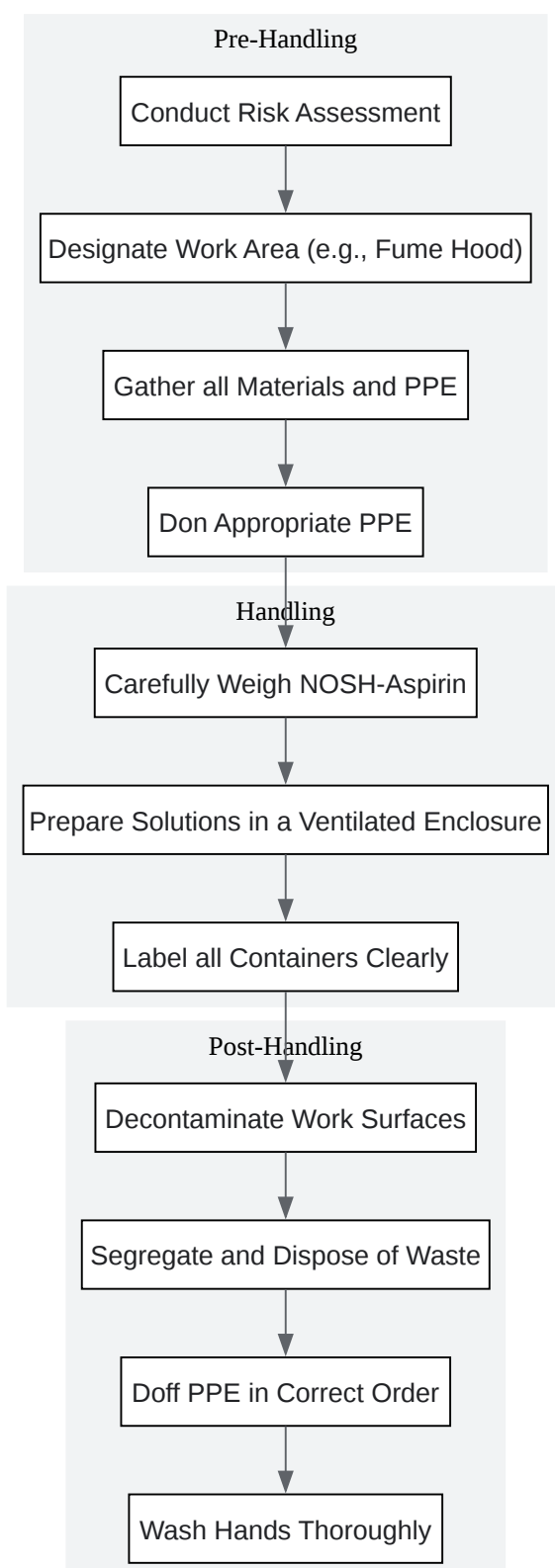
Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory when handling **NOSH-aspirin** to prevent skin and eye contact, inhalation, and ingestion. The following table summarizes the required PPE.

PPE Component	Specification/Standard	Rationale
Hand Protection	Double-gloving with chemotherapy-tested nitrile gloves (ASTM D6978)	Prevents skin contact with the potent compound. Double gloving provides an extra layer of protection.[9][10]
Eye and Face Protection	ANSI Z87.1 compliant safety goggles and a face shield	Protects against splashes and airborne particles entering the eyes and face.[11]
Body Protection	Disposable, back-closing gown made of a low-permeability material (e.g., polyethylene-coated polypropylene)	Protects skin and personal clothing from contamination.[9][11]
Respiratory Protection	Fit-tested N95 respirator (minimum)	Prevents inhalation of airborne powder, especially when handling outside of a containment system.[11] For large spills, a full-facepiece respirator with appropriate cartridges may be necessary.[9]
Foot Protection	Closed-toe, non-perforated shoes	Protects against spills and dropped objects.[11]

Safe Handling Workflow

All work with **NOSH-aspirin** should be conducted in a designated area, such as a certified chemical fume hood or a containment glove box, to minimize exposure.[11] The following workflow outlines the step-by-step procedure for safely handling **NOSH-aspirin**.

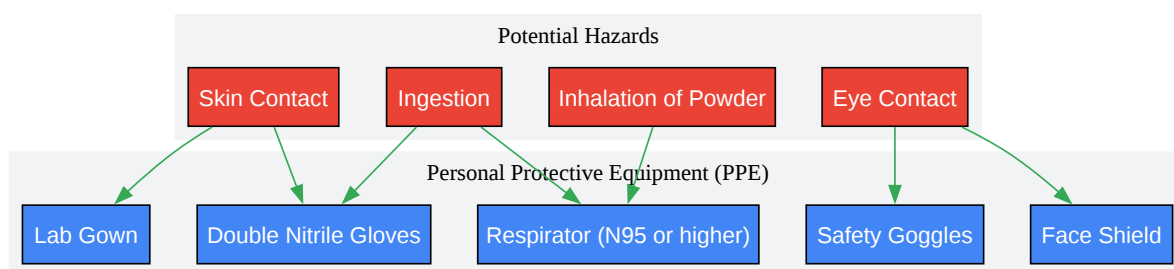


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Caption: Step-by-step workflow for the safe handling of **NOSH-aspirin**.

Hazard Mitigation with Personal Protective Equipment

The selection of each piece of PPE is directly related to mitigating the specific hazards associated with handling a potent powdered substance like **NOSH-aspirin**.



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Caption: Relationship between potential hazards and corresponding PPE.

Spill and Emergency Procedures

In the event of a spill, evacuate the area and prevent others from entering. For small spills, trained personnel wearing full PPE should use an appropriate absorbent material for cleanup. All contaminated materials must be placed in a sealed container for hazardous waste disposal. For large spills, contact your institution's Environmental Health and Safety (EHS) department immediately.^[11]

First Aid:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.^{[12][13]}
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.^{[8][12]}

- Inhalation: Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[12]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and seek immediate medical attention.[12][13]

Disposal Plan

All waste contaminated with **NOSH-aspirin** must be treated as hazardous chemical waste.

- Solid Waste: Contaminated consumables such as gloves, wipes, and weigh boats should be collected in a dedicated, sealed, and clearly labeled hazardous waste container.[10][11]
- Liquid Waste: Solutions containing **NOSH-aspirin** should be collected in a sealed, compatible, and clearly labeled hazardous waste container. Do not mix with other waste streams unless compatibility has been confirmed.[10][11]
- Sharps: Needles and syringes that have come into contact with **NOSH-aspirin** must be disposed of in a puncture-resistant sharps container designated for hazardous chemical waste.[10]

Dispose of all hazardous waste through your institution's EHS department in accordance with local, state, and federal regulations.[10][13]

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